

# 3,3-Dimethyl-5-nitroindolin-2-one CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,3-Dimethyl-5-nitroindolin-2-one

Cat. No.: B184323

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## Technical Guide: 3,3-Dimethyl-5-nitroindolin-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **3,3-Dimethyl-5-nitroindolin-2-one**, a heterocyclic compound of interest in medicinal chemistry and drug discovery.

## Core Compound Data

The fundamental chemical properties of **3,3-Dimethyl-5-nitroindolin-2-one** are summarized below, providing essential information for its identification, handling, and use in experimental settings.

Parameter	Value	Source
CAS Number	100511-00-0	[1]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	206.19 g/mol	Calculated
IUPAC Name	3,3-dimethyl-5-nitro-1,3-dihydro-2H-indol-2-one	N/A

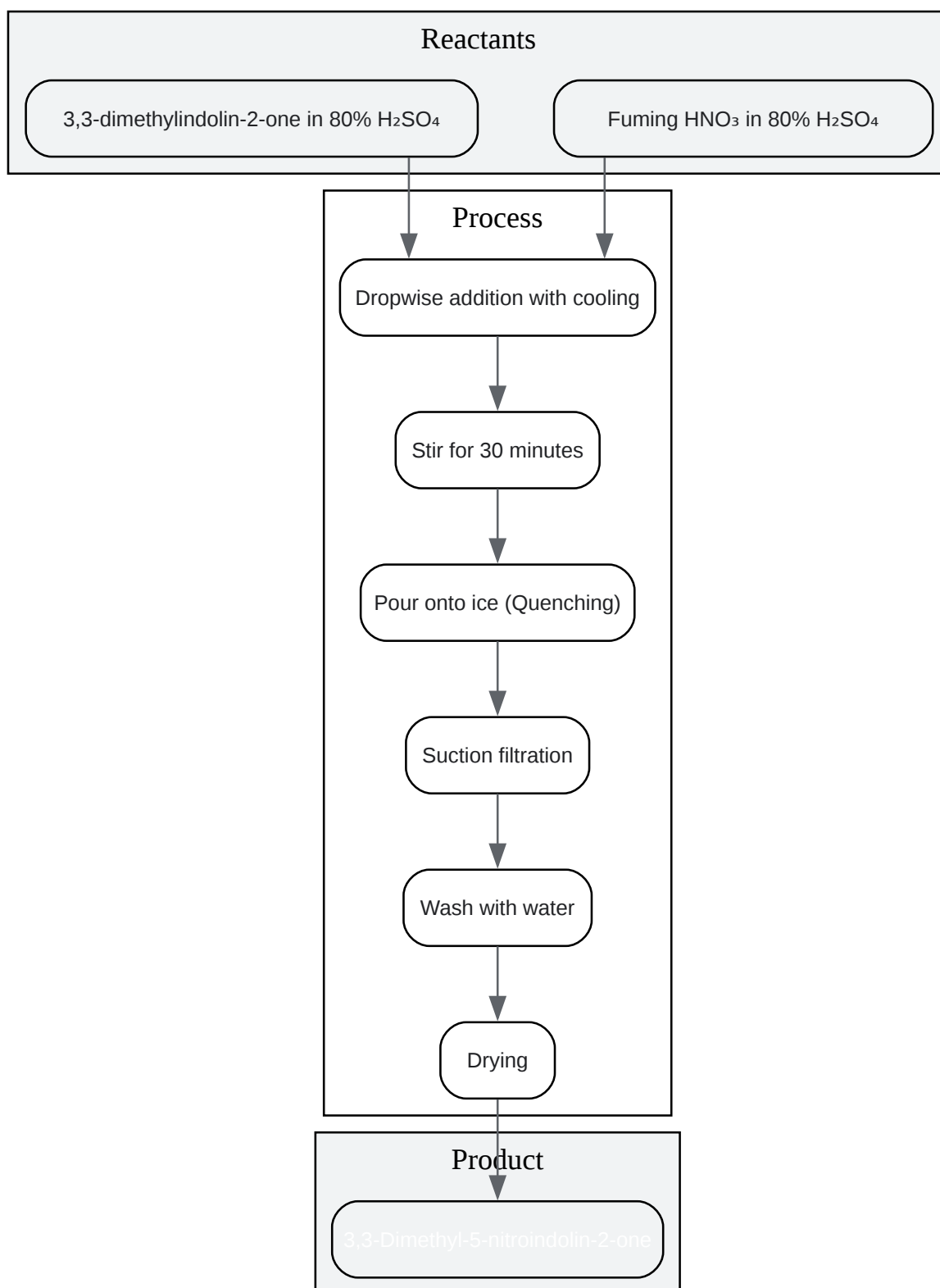
## Synthesis Protocol

A documented method for the synthesis of **3,3-Dimethyl-5-nitroindolin-2-one** has been reported.<sup>[2]</sup> The protocol involves the nitration of a precursor, 3,3-dimethylindolin-2-one.

Experimental Protocol: Nitration of 3,3-dimethylindolin-2-one<sup>[2]</sup>

- Reactants:
  - 3,3-dimethylindolin-2-one (100 g, 0.62 mol)
  - Fuming nitric acid (22 ml)
  - 80% Sulphuric acid (700 ml total)
- Procedure:
  - A solution of 3,3-dimethylindolin-2-one is prepared in 500 ml of 80% sulphuric acid.
  - A nitrating mixture is separately prepared by adding 22 ml of fuming nitric acid to 200 ml of 80% sulphuric acid.
  - The nitrating mixture is added dropwise to the solution of 3,3-dimethylindolin-2-one while cooling the reaction vessel.
  - The reaction mixture is stirred for approximately 30 minutes after the addition is complete.
  - The reaction is quenched by pouring the mixture onto ice.
  - The resulting precipitate is collected by suction filtration.
  - The solid product is washed with water and then dried.
- Yield: 100 g (78% of theoretical yield)
- Purification: The crude product can be purified by recrystallization from ethyl acetate/heptane, with a reported melting point of 192°-196° C.<sup>[2]</sup>

Below is a workflow diagram illustrating the synthesis process.



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Synthesis workflow for **3,3-Dimethyl-5-nitroindolin-2-one**.

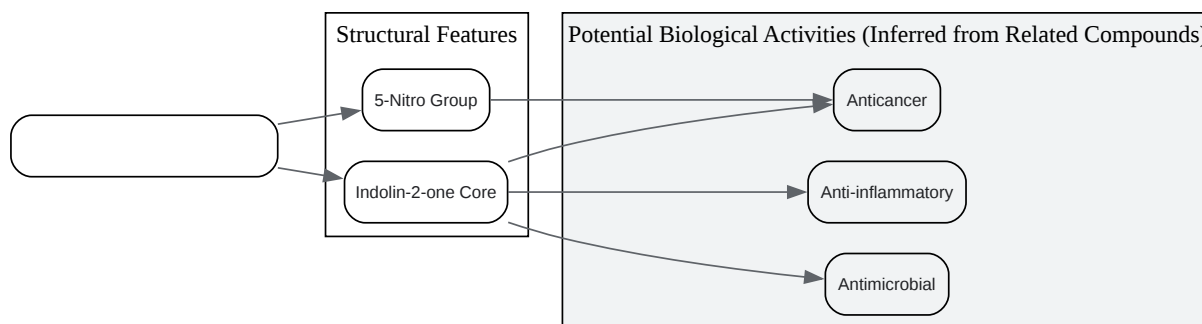
## Potential Biological Activity and Applications in Drug Development

While direct experimental evidence for the biological activity of **3,3-Dimethyl-5-nitroindolin-2-one** is not extensively documented in publicly available literature, the broader families of nitroindole and indolinone derivatives have demonstrated significant pharmacological potential. These related compounds serve as valuable scaffolds in the design of novel therapeutic agents.

- **Anticancer Activity:** Substituted 5-nitroindole derivatives have been investigated as binders of c-Myc G-quadruplex DNA, which can lead to the downregulation of the c-Myc oncogene.[3][4] These compounds have been shown to induce cell-cycle arrest and increase intracellular reactive oxygen species in cancer cells.[3][4] The 5-nitro group on the indole scaffold appears to be important for this activity.[3]
- **Antimicrobial and Anti-inflammatory Properties:** The indolin-2-one core is a key feature in many compounds with antimicrobial and anti-inflammatory activities.[5][6] For instance, 2,3-Dimethyl-5-nitroindole has been noted for its potential in the development of anti-inflammatory and antimicrobial agents.[7]
- **Building Block for Pharmaceutical Synthesis:** Compounds like 2,3-Dimethyl-5-nitroindole are considered versatile intermediates in the synthesis of various pharmaceuticals, particularly in the development of anti-cancer agents due to their unique molecular structure.[7]

The structural features of **3,3-Dimethyl-5-nitroindolin-2-one**, specifically the presence of the nitro group and the indolinone core, suggest that it may be a valuable candidate for screening in anticancer, antimicrobial, and anti-inflammatory assays. Further research is warranted to elucidate its specific biological targets and mechanisms of action.

The logical relationship for investigating the potential of this compound is outlined in the diagram below.



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Inferred biological potential based on structural motifs.

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- To cite this document: BenchChem. [3,3-Dimethyl-5-nitroindolin-2-one CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b184323#3-3-dimethyl-5-nitroindolin-2-one-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b184323#3-3-dimethyl-5-nitroindolin-2-one-cas-number-and-molecular-weight)

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